

An In-depth Technical Guide to 4-(4-Chlorophenyl)piperidin-2-one

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Compound of Interest

Compound Name: 4-(4-Chlorophenyl)piperidin-2-one

CAS No.: 1260770-82-8

Cat. No.: B1424237

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Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-(4-Chlorophenyl)piperidin-2-one**, a key heterocyclic scaffold in medicinal chemistry and materials science. This document details its structural characteristics, spectroscopic profile, established synthetic methodologies, and reactivity. Furthermore, it explores the compound's role as a crucial synthetic intermediate for more complex molecules and outlines robust analytical techniques for its purification and quality assessment. This guide is intended for researchers, chemists, and professionals in drug development and chemical synthesis, offering expert insights and validated protocols to support advanced research and application.

Introduction

The piperidone ring system is a privileged scaffold in modern pharmacology, forming the core of numerous therapeutic agents.^[1] Among its derivatives, 4-Aryl-2-piperidones are of particular interest due to their utility as versatile building blocks for a wide range of biologically active compounds, including central nervous system (CNS) agents.^[2] **4-(4-Chlorophenyl)piperidin-**

2-one, a member of this class, is distinguished by the presence of a chlorophenyl group at the 4-position of the piperidin-2-one (δ -valerolactam) ring. This substitution significantly influences the molecule's steric and electronic properties, making it a valuable precursor in the synthesis of targeted therapeutic agents and functional materials. Understanding the fundamental chemical properties of this intermediate is paramount for its effective utilization in multi-step synthetic campaigns and for the rational design of novel molecular entities.

Physicochemical Properties

The inherent properties of **4-(4-Chlorophenyl)piperidin-2-one** dictate its behavior in chemical reactions, its solubility in various solvent systems, and its solid-state characteristics. A summary of its key physicochemical properties is presented below. While specific experimental data for this exact compound is sparse in public literature, properties can be inferred from closely related analogs like 4-(4-chlorophenyl)piperidine and 4-(4-chlorophenyl)piperidine-2,6-dione.

Table 1: Summary of Key Physicochemical Properties

Property	Value / Description	Source(s)
IUPAC Name	4-(4-chlorophenyl)piperidin-2-one	-
Synonyms	4-(4-Chlorophenyl)- δ -valerolactam	-
CAS Number	Not explicitly assigned; varies by derivative.	-
Molecular Formula	C ₁₁ H ₁₂ ClNO	Calculated
Molecular Weight	210.67 g/mol	Calculated
Appearance	Expected to be an off-white to pale yellow solid.	Inferred
Melting Point	Not reported; likely >150 °C based on related structures.	Inferred
Solubility	Expected to have low solubility in water, higher solubility in polar organic solvents (e.g., DMSO, DMF, Methanol).	Inferred

Note: Some data is inferred from structurally similar compounds due to a lack of direct experimental values in available literature.

Spectroscopic Profile

Spectroscopic analysis is critical for the unambiguous identification and structural confirmation of **4-(4-Chlorophenyl)piperidin-2-one**. The expected spectral characteristics are detailed below.

¹H NMR Spectroscopy (Proton NMR)

The proton NMR spectrum is expected to provide distinct signals corresponding to the aromatic and aliphatic protons.

- **Aromatic Protons (Ar-H):** Two doublets are anticipated in the δ 7.2-7.5 ppm range, characteristic of a 1,4-disubstituted benzene ring. Each doublet would integrate to 2H.
- **Amide Proton (N-H):** A broad singlet is expected between δ 6.0-8.0 ppm, which is exchangeable with D₂O.
- **Aliphatic Protons (Piperidone Ring):** A series of multiplets would appear in the δ 1.8-3.5 ppm region. The proton at C4 (methine) would be coupled to the adjacent methylene protons at C3 and C5. The methylene protons at C3, C5, and C6 will exhibit complex splitting patterns due to geminal and vicinal coupling.

¹³C NMR Spectroscopy (Carbon NMR)

The ¹³C NMR spectrum will confirm the carbon framework of the molecule.

- **Carbonyl Carbon (C=O):** A signal in the δ 170-175 ppm region is characteristic of the amide carbonyl at C2.
- **Aromatic Carbons:** Four signals are expected in the δ 125-145 ppm range. The carbon bearing the chlorine atom (C-Cl) and the carbon attached to the piperidone ring (C-ipso) will have distinct chemical shifts from the protonated aromatic carbons.
- **Aliphatic Carbons:** Signals for the four aliphatic carbons (C3, C4, C5, C6) are expected in the δ 25-55 ppm range.

Infrared (IR) Spectroscopy

IR spectroscopy provides key information about the functional groups present.

- **N-H Stretch:** A sharp to moderately broad peak around 3200-3300 cm⁻¹ corresponds to the amide N-H bond.
- **C=O Stretch:** A strong, sharp absorption band around 1650-1680 cm⁻¹ is indicative of the amide carbonyl group (Amide I band).
- **C-N Stretch:** A peak in the 1200-1300 cm⁻¹ region.
- **Aromatic C=C Stretch:** Peaks in the 1450-1600 cm⁻¹ region.

- C-Cl Stretch: A signal in the fingerprint region, typically around 1000-1100 cm^{-1} .

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and provides fragmentation patterns useful for structural elucidation.

- Molecular Ion (M^+): The electron ionization (EI) mass spectrum should show a molecular ion peak corresponding to the molecular weight ($m/z \approx 210$). The isotopic pattern for one chlorine atom ($^{35}\text{Cl}/^{37}\text{Cl}$ in a ~3:1 ratio) will be evident, with peaks at M^+ and $M+2$.
- Key Fragments: Fragmentation may involve the loss of the chlorophenyl group or cleavage of the piperidone ring.

Synthesis and Reactivity

Synthetic Pathways

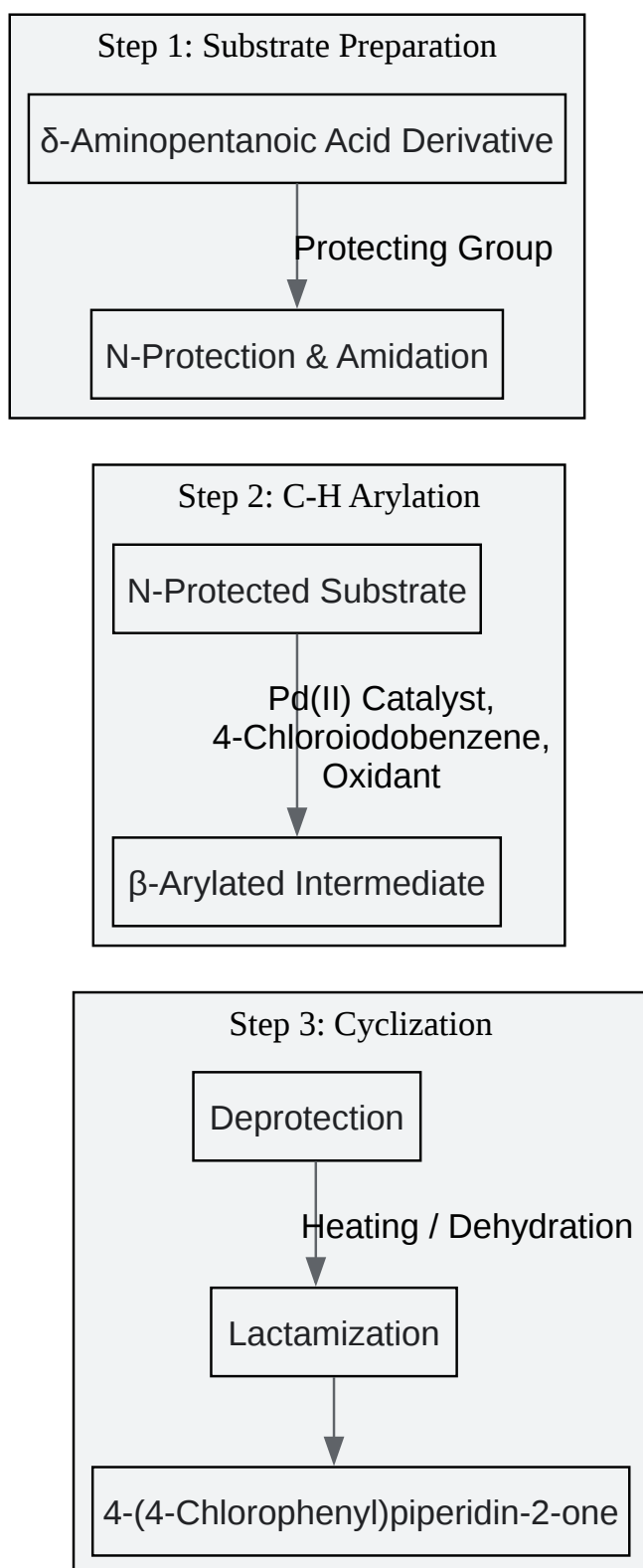
The synthesis of 4-aryl-2-piperidones can be achieved through several strategic approaches. A prominent method involves the palladium-catalyzed β -C-H arylation of δ -aminopentanoic acid amides, followed by direct lactamization.^[3] This state-of-the-art methodology offers high efficiency and functional group tolerance.

Protocol: Synthesis via C-H Arylation and Lactamization^[3]

- Step 1: Substrate Preparation: Prepare an N-protected δ -aminopentanoic acid carboxamide. A directing group, such as a picolinamide or a bidentate directing group, is typically installed on the amino acid derivative to facilitate site-selective C-H activation.
- Step 2: Pd-Catalyzed β -C-H Arylation: The N-protected substrate is reacted with an arylating agent, such as 4-chloriodobenzene, in the presence of a palladium(II) catalyst (e.g., $\text{Pd}(\text{OAc})_2$), a ligand (e.g., a mono-N-protected amino acid or another suitable ligand), and a silver-based oxidant (e.g., Ag_2CO_3 or AgOAc) in a suitable solvent (e.g., dichloroethane or tert-amyl alcohol) at elevated temperatures.
- Step 3: Deprotection and Lactamization: Following the arylation, the directing and protecting groups are removed. The resulting β -arylated δ -aminopentanoic acid is then subjected to cyclization (lactamization) conditions, often involving heating with a dehydrating agent or

using coupling agents (like EDC/HOBt) to form the **4-(4-Chlorophenyl)piperidin-2-one** product.

Diagram: General Synthetic Workflow



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Caption: A generalized workflow for the synthesis of 4-aryl-2-piperidones.

Chemical Reactivity

4-(4-Chlorophenyl)piperidin-2-one possesses two primary reactive sites: the amide functional group and the aromatic ring.

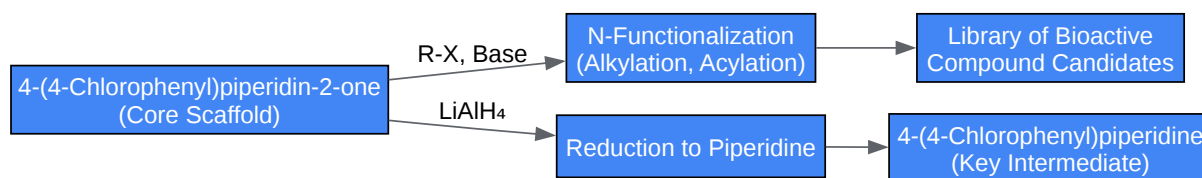
- **N-Alkylation/N-Arylation:** The amide nitrogen can be deprotonated with a suitable base (e.g., NaH) and subsequently alkylated or arylated to introduce substituents on the nitrogen atom.
- **Amide Reduction:** The lactam can be reduced to the corresponding piperidine using strong reducing agents like lithium aluminum hydride (LiAlH₄), yielding 4-(4-chlorophenyl)piperidine.
[\[4\]](#)
- **Aromatic Ring Substitution:** The chlorophenyl ring can undergo further electrophilic or nucleophilic aromatic substitution reactions, although the conditions must be carefully chosen to avoid side reactions with the piperidone ring.

Pharmacological Context & Applications

The 4-aryl-piperidone scaffold is a cornerstone in the development of pharmaceuticals.[\[1\]](#)[\[2\]](#) While **4-(4-Chlorophenyl)piperidin-2-one** itself is primarily an intermediate, its derivatives have significant pharmacological potential. By modifying the nitrogen atom or other positions on the rings, chemists can synthesize libraries of compounds for screening against various biological targets.

For example, the corresponding reduced piperidine, 4-(4-chlorophenyl)piperidine, and its derivatives are key intermediates in the synthesis of important drugs like Haloperidol (an antipsychotic) and Loperamide (an anti-diarrheal agent).[\[5\]](#)[\[6\]](#) The synthesis of these APIs often starts from a precursor like 4-(4-chlorophenyl)-4-hydroxypiperidine, which is structurally related to the target compound of this guide.[\[7\]](#)[\[8\]](#) Therefore, **4-(4-Chlorophenyl)piperidin-2-one** serves as a strategic precursor to access the 4-(4-chlorophenyl)piperidine core structure.

Diagram: Role as a Synthetic Intermediate



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Caption: Synthetic utility of **4-(4-Chlorophenyl)piperidin-2-one**.

Analytical Methodologies

Ensuring the purity and identity of **4-(4-Chlorophenyl)piperidin-2-one** is essential for its use in subsequent synthetic steps.

Purification Protocol

- **Recrystallization:** For solid products, recrystallization is a highly effective method for purification. A suitable solvent system (e.g., ethanol, ethyl acetate/hexane) must be determined empirically to find a solvent in which the compound is sparingly soluble at room temperature but highly soluble at elevated temperatures.[9]
- **Column Chromatography:** For complex mixtures or non-crystalline products, silica gel column chromatography is the standard method. A solvent system, typically a mixture of a non-polar solvent (like hexane or heptane) and a polar solvent (like ethyl acetate or acetone), is used to elute the compound from the silica gel based on polarity.

Quality Control & Purity Assessment

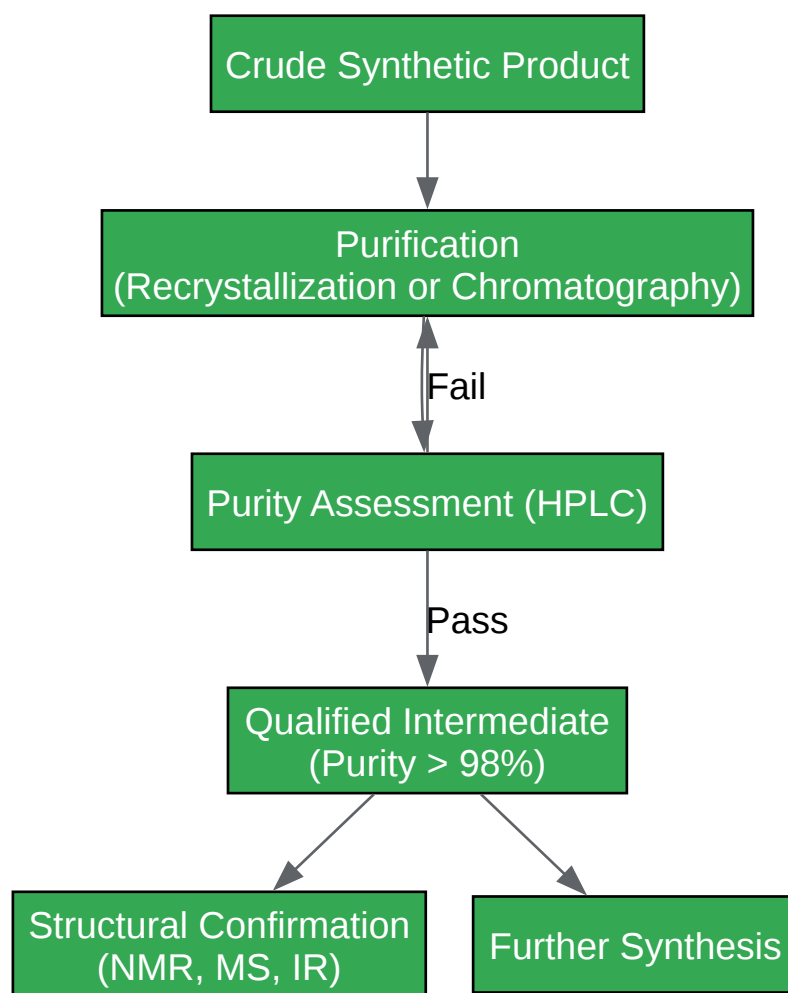
High-Performance Liquid Chromatography (HPLC) is the preferred method for assessing the purity of synthetic intermediates.

Protocol: Reversed-Phase HPLC for Purity Analysis

- **Instrumentation:** A standard HPLC system equipped with a UV detector.
- **Column:** A C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μ m particle size).

- Mobile Phase: An isocratic or gradient mixture of an aqueous buffer (e.g., 20 mM potassium phosphate, pH adjusted) and an organic modifier (e.g., acetonitrile or methanol). The exact ratio should be optimized to achieve good resolution and a reasonable retention time.[\[10\]](#)
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at a wavelength where the chlorophenyl chromophore absorbs strongly, likely around 220-240 nm.[\[10\]](#)
- Sample Preparation: Dissolve a known amount of the compound in the mobile phase or a suitable solvent to a concentration of approximately 0.5-1.0 mg/mL.
- Analysis: Inject the sample and integrate the peak areas. Purity is calculated as the percentage of the main peak area relative to the total area of all peaks.

Diagram: Quality Control Workflow



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Caption: Standard workflow for purification and quality control analysis.

Conclusion

4-(4-Chlorophenyl)piperidin-2-one is a strategically important heterocyclic compound whose value lies in its role as a versatile synthetic intermediate. Its well-defined chemical structure and reactivity allow for its elaboration into a diverse range of more complex molecules with significant potential in medicinal chemistry. The synthetic and analytical protocols detailed in this guide provide a robust framework for researchers to produce, purify, and characterize this compound with high fidelity, thereby enabling its effective application in advanced drug discovery and materials science programs.

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